

# In-depth Technical Guide to the Safety of 2,4-Dibromo-3-nitropyridine

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## Compound of Interest

Compound Name: **2,4-Dibromo-3-nitropyridine**

Cat. No.: **B040219**

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This technical guide provides comprehensive safety information for **2,4-Dibromo-3-nitropyridine** (CAS No. 121263-10-3), a key intermediate in pharmaceutical and agrochemical synthesis.<sup>[1]</sup> Adherence to the safety protocols outlined in this document is crucial for minimizing risks in a laboratory or industrial setting.

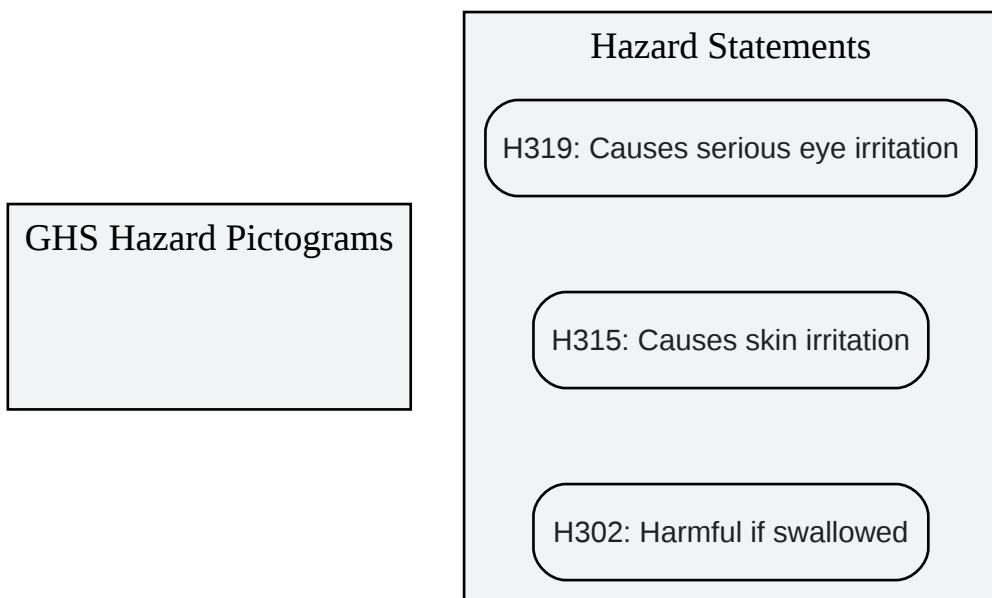
## Hazard Identification and Classification

**2,4-Dibromo-3-nitropyridine** is classified as a hazardous substance. The following table summarizes its classification under the Globally Harmonized System (GHS).

GHS Classification	Hazard Statement
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed
Skin Irritation (Category 2)	H315: Causes skin irritation
Eye Irritation (Category 2A)	H319: Causes serious eye irritation

Data sourced from multiple suppliers and aggregated GHS information.

The GHS pictograms associated with these hazards are intended to provide an immediate visual warning of the potential risks.



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GHS Pictogram and associated hazard statements for **2,4-Dibromo-3-nitropyridine**.

## Physical and Chemical Properties

Understanding the physical and chemical properties of **2,4-Dibromo-3-nitropyridine** is essential for its safe handling and storage.

Property	Value
CAS Number	121263-10-3 <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>5</sub> H <sub>2</sub> Br <sub>2</sub> N <sub>2</sub> O <sub>2</sub> <a href="#">[1]</a>
Molecular Weight	281.89 g/mol <a href="#">[1]</a>
Appearance	Light brown powder <a href="#">[1]</a>
Purity	≥ 98% (HPLC) <a href="#">[1]</a>

This data represents typical values and may vary between suppliers.

## Safe Handling and Storage

Proper handling and storage procedures are critical to prevent exposure and maintain the chemical's integrity.

Handling:

- Use in a well-ventilated area or under a chemical fume hood.
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.
- Wash hands and any exposed skin thoroughly after handling.
- Do not eat, drink, or smoke when using this product.
- Wear appropriate personal protective equipment (PPE).

Storage:

- Store in a tightly closed container.
- Keep in a dry, cool, and well-ventilated place.
- Recommended storage temperature is between 0-8 °C.[\[1\]](#)

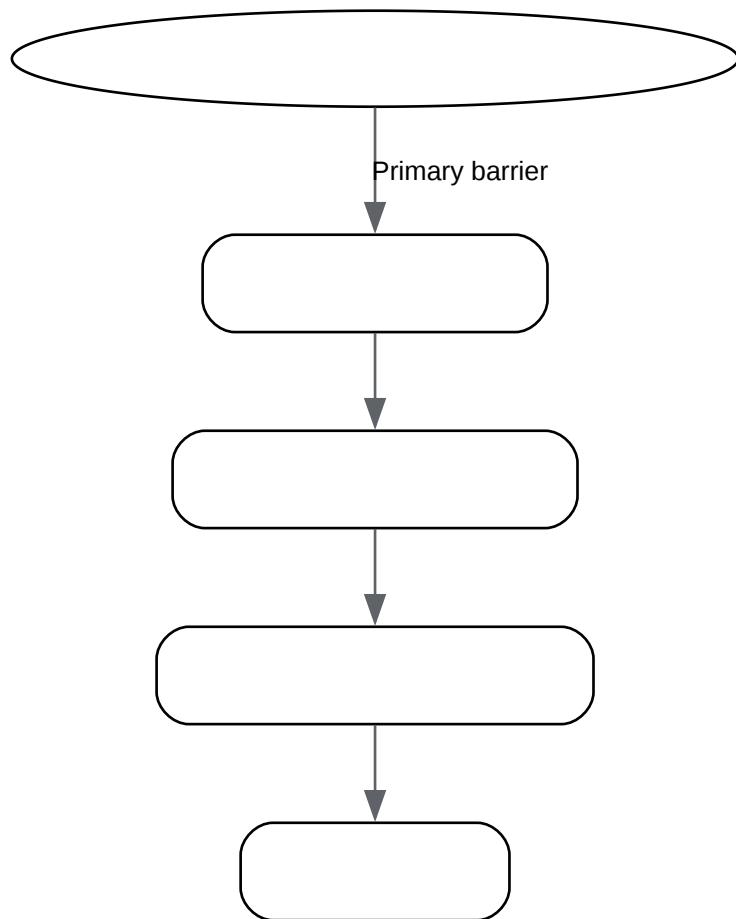
## First-Aid Measures

In the event of exposure, immediate and appropriate first-aid is crucial.

Exposure Route	First-Aid Procedure
Inhalation	Move the victim to fresh air and keep at rest in a position comfortable for breathing. Call a poison center or doctor if you feel unwell.
Skin Contact	Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse.
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.
Ingestion	Call a poison center or doctor if you feel unwell. Rinse mouth.

## Personal Protective Equipment (PPE)

The following diagram outlines the recommended personal protective equipment to be used when handling **2,4-Dibromo-3-nitropyridine**.



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Recommended Personal Protective Equipment (PPE) workflow.

## Fire-Fighting Measures

In the event of a fire involving **2,4-Dibromo-3-nitropyridine**, the following measures should be taken:

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO<sub>2</sub>), dry chemical powder, or appropriate foam.
- Hazardous Combustion Products: May include carbon oxides, nitrogen oxides (NO<sub>x</sub>), and hydrogen bromide gas.
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

## Disposal Considerations

Dispose of **2,4-Dibromo-3-nitropyridine** and its container in accordance with local, regional, national, and international regulations. Do not allow it to enter drains or waterways.

Disclaimer: This document is intended as a guide and is not a substitute for a comprehensive Safety Data Sheet (SDS) provided by the supplier. Always refer to the specific SDS for the most accurate and up-to-date information.

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